

Sec-Butyl Isopropyl Ether: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Sec-butyl isopropyl ether*

Cat. No.: B101348

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Introduction

Sec-butyl isopropyl ether (IUPAC name: 2-propan-2-yloxybutane) is an organic compound belonging to the ether class.^[1] Ethers are characterized by an oxygen atom connected to two alkyl or aryl groups.^[2] In this specific molecule, the oxygen atom is bonded to a sec-butyl group and an isopropyl group.^[1] With the molecular formula C₇H₁₆O, it has a molecular weight of approximately 116.21 g/mol .^{[1][3]} This ether is utilized in organic synthesis and can serve as a solvent, valued for its favorable properties and relatively low toxicity.^[1] This guide provides an in-depth look at its chemical properties, synthesis, reactivity, and the experimental protocols used to determine its characteristics.

Core Chemical and Physical Properties

The fundamental properties of **sec-butyl isopropyl ether** are summarized below. Data for closely related isomers are included for comparison where specific data for **sec-butyl isopropyl ether** is not readily available.

Property	Value	Notes
IUPAC Name	2-propan-2-yloxybutane[1]	
Synonyms	Isopropyl sec-butyl ether, 2- Isopropoxybutane[4]	
CAS Number	18641-81-1[1][3]	
Molecular Formula	C7H16O[1][3]	
Molecular Weight	116.20 g/mol [3][4]	
Boiling Point	100 °C[5]	Data for the related di-sec-butyl ether is 121 °C
Melting Point	Data not available	For comparison, di-sec-butyl ether has a melting point of -100 °C
Density	Data not available	For comparison, di-sec-butyl ether has a density of 0.759 g/cm ³ at 25 °C
Canonical SMILES	CCC(C)OC(C)C[1][4]	
InChI Key	QHJLNXCHSKDYHR- UHFFFAOYSA-N[1][3]	

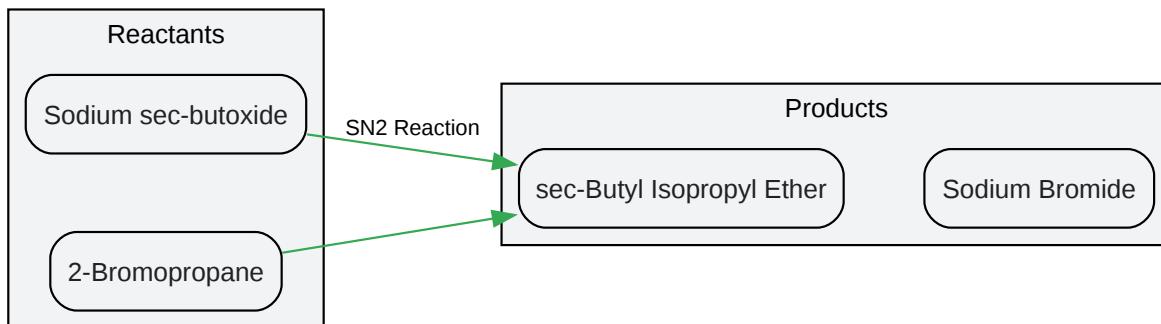
Synthesis and Reactivity

Synthesis Pathways

The synthesis of **sec-butyl isopropyl ether** can be achieved through several established methods in organic chemistry.

- Williamson Ether Synthesis: This is a widely used and versatile method for preparing both symmetrical and unsymmetrical ethers.[2] The synthesis involves the reaction of an alkoxide with a primary alkyl halide via an SN2 mechanism.[6][7] For **sec-butyl isopropyl ether**, this could involve the reaction of sodium isopropoxide with 2-bromobutane, or sodium sec-butoxide with 2-bromopropane. However, since SN2 reactions are most effective with less

sterically hindered substrates, the latter combination is generally preferred to minimize the competing elimination reaction.^[7]



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Caption: Williamson Ether Synthesis for **sec-butyl isopropyl ether**.

- Alkoxymercuration-Demercuration: This is another method to prepare ethers.^[7] It involves the reaction of an alkene with an alcohol in the presence of a mercury salt, such as mercury(II) acetate. The resulting organomercury intermediate is then reduced with sodium borohydride. To synthesize **sec-butyl isopropyl ether**, one could use butene and isopropanol or propene and sec-butanol.^[8] This reaction follows Markovnikov's rule for the addition of the alcohol to the alkene.^[7]

Key Chemical Reactions

Ethers are generally stable and unreactive compounds.^[9] However, they can undergo specific reactions under certain conditions.

- Ether Cleavage: The carbon-oxygen bond in ethers can be cleaved under harsh conditions, typically with strong acids like hydrobromic acid (HBr) or hydroiodic acid (HI) at high temperatures.^{[1][9]} For an unsymmetrical ether like **sec-butyl isopropyl ether**, the reaction with HBr will yield a mixture of sec-butyl bromide, isopropanol, isopropyl bromide, and sec-butanol.^{[1][9][10]} The cleavage mechanism can proceed via either an SN₁ or SN₂ pathway depending on the structure of the alkyl groups.^[11]

- Peroxide Formation: Like many ethers, **sec-butyl isopropyl ether** can react with atmospheric oxygen over time, especially when exposed to light, to form unstable and potentially explosive peroxides.[\[2\]](#)[\[12\]](#) This is a critical safety consideration for the storage and handling of ethers.

Experimental Protocols

Detailed methodologies are crucial for the accurate determination of chemical properties. The following sections outline standard laboratory procedures for measuring boiling point and solubility.

Protocol 1: Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.[\[13\]](#)

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heat source (Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- Add 0.5 mL of **sec-butyl isopropyl ether** to the small test tube.
- Place the capillary tube into the test tube with the open end down.

- Attach the test tube to the thermometer using a small rubber band, ensuring the sample is level with the thermometer bulb.[13]
- Place the thermometer and sample assembly into the Thiele tube, which should be filled with mineral oil to just above the side-arm.[13]
- Gently heat the side-arm of the Thiele tube with a low flame or heating mantle.[13] This design allows for even heat distribution via convection currents in the oil.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[13]
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[13]
- Record the barometric pressure, as boiling point is pressure-dependent.

Protocol 2: Solubility Determination

This protocol provides a systematic approach to classifying a compound's solubility in various solvents.[14][15]

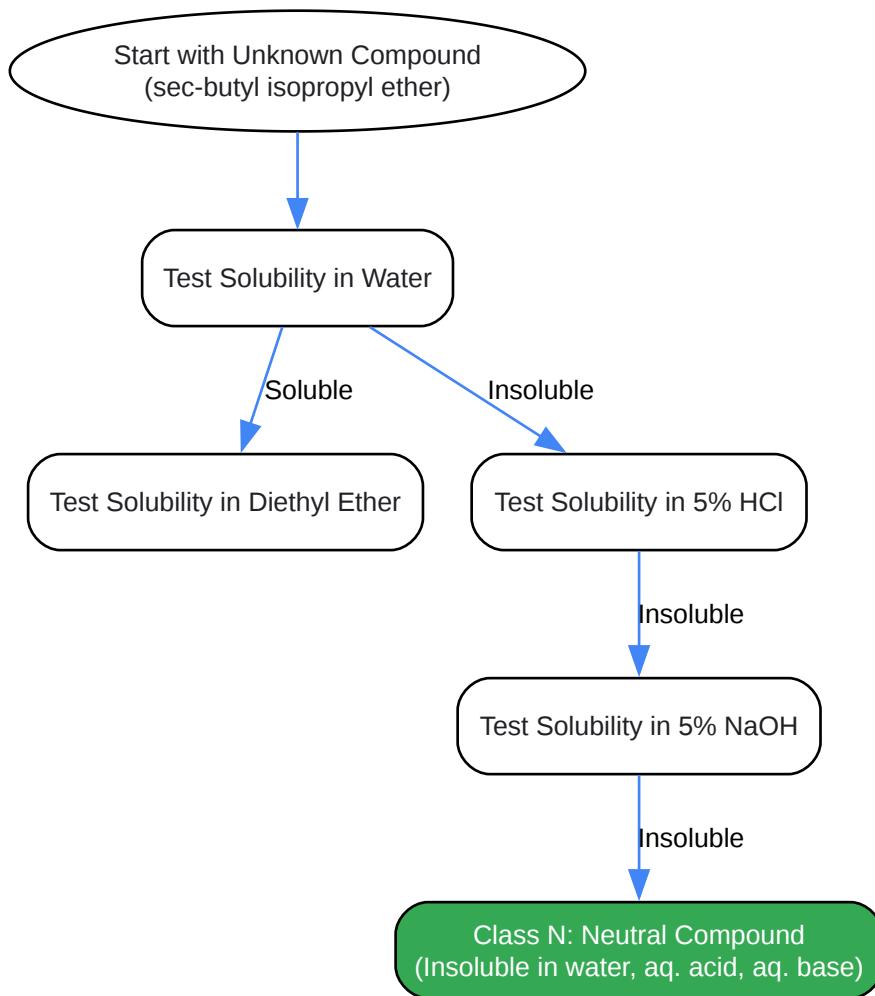
Apparatus and Reagents:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- Solvents: Deionized water, diethyl ether, 5% aq. NaOH, 5% aq. NaHCO₃, 5% aq. HCl

Procedure:

- Water Solubility:

- Place approximately 25 mg (or 0.05 mL) of **sec-butyl isopropyl ether** into a small test tube.
- Add 0.75 mL of deionized water in small portions, shaking vigorously after each addition. [\[14\]](#)
- Observe if the compound dissolves completely. Ethers with more than five carbon atoms are generally insoluble or sparingly soluble in water.[\[14\]](#)
- Ether Solubility:
 - If the compound is water-soluble, proceed to test its solubility in diethyl ether using the same proportions (25 mg of compound to 0.75 mL of ether).[\[14\]](#)
- Acid/Base Solubility:
 - If the compound is insoluble in water, test its solubility in 5% NaOH, 5% NaHCO₃, and 5% HCl sequentially in separate test tubes.
 - Add 0.75 mL of the respective aqueous solution to 25 mg of the ether.
 - Shake vigorously and observe for dissolution. A change in solubility in acidic or basic solutions indicates the presence of acidic or basic functional groups.[\[15\]](#) For a neutral compound like an ether, no significant solubility in these aqueous solutions is expected.



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Caption: Logical workflow for determining the solubility class of an ether.

Safety Information

While a specific, comprehensive safety data sheet (SDS) for **sec-butyl isopropyl ether** is not widely available, data from similar ethers like di-sec-butyl ether and diisopropyl ether can provide guidance on safe handling.[4]

- Flammability: Ethers are typically flammable liquids. Di-sec-butyl ether is classified as a Flammable Liquid (Category 3) and has a flash point of 25.6 °C.[16][17] It is crucial to keep **sec-butyl isopropyl ether** away from heat, sparks, open flames, and other ignition sources. [12][17]

- Peroxide Formation: As mentioned, ethers can form explosive peroxides upon storage and exposure to air and light.[12] Containers should be dated upon opening and tested for peroxides before use, especially before distillation.
- Health Hazards: Inhalation of ether vapors may cause drowsiness, dizziness, or respiratory irritation.[18][19] Prolonged skin contact may lead to irritation.[18] All handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn.[19]

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